

Personal protective equipment for handling Diosmetin-d3

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Compound of Interest

Compound Name: Diosmetin-d3

Cat. No.: B564487

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Essential Safety and Handling Guide for Diosmetin-d3

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Diosmetin-d3**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **Diosmetin-d3**
- Synonyms: 5,7-dihydroxy-2-(3-hydroxy-4-methoxy-d3-phenyl)-4H-1-benzopyran-4-one, Diosmetol-d3, Luteolin 4'-methyl ester-d3
- CAS Number: 1189728-54-8[1]

Hazard Identification: **Diosmetin-d3** is classified as harmful if swallowed and causes skin irritation.[2]

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)[2]
H315: Causes skin irritation	Skin irritation (Category 2)[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Diosmetin-d3** to minimize exposure and ensure safety.

Equipment	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, tested to EN 374)	To prevent skin contact and irritation.[3]
Eye Protection	Safety goggles with side shields	To protect eyes from dust particles.[1][3]
Respiratory Protection	Self-contained breathing apparatus or a particulate filter respirator (EN 143, P1)	Required when dust formation is likely.[1][3]
Body Protection	Protective clothing or laboratory coat	To protect skin and personal clothing from contamination.[1]

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood to control dust.
- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling the substance.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place.[3]
- Recommended storage temperature is -20°C.

Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Ingestion	If swallowed, immediately call a doctor. Medical assistance for gastric lavage may be necessary. [1]
Skin Contact	Immediately wash the affected area with soap and plenty of water and rinse thoroughly.
Eye Contact	Rinse the opened eye for several minutes under running water.
Inhalation	Move the individual to fresh air. If necessary, provide artificial respiration or oxygen. [1]

Disposal Plan

Waste Disposal:

- **Diosmetin-d3** and its container must be disposed of as hazardous waste.
- Do not dispose of it with household garbage or allow it to reach the sewage system.
- Contaminated packaging should be handled in the same manner as the substance itself.
- Disposal must be in accordance with local, regional, and national regulations.

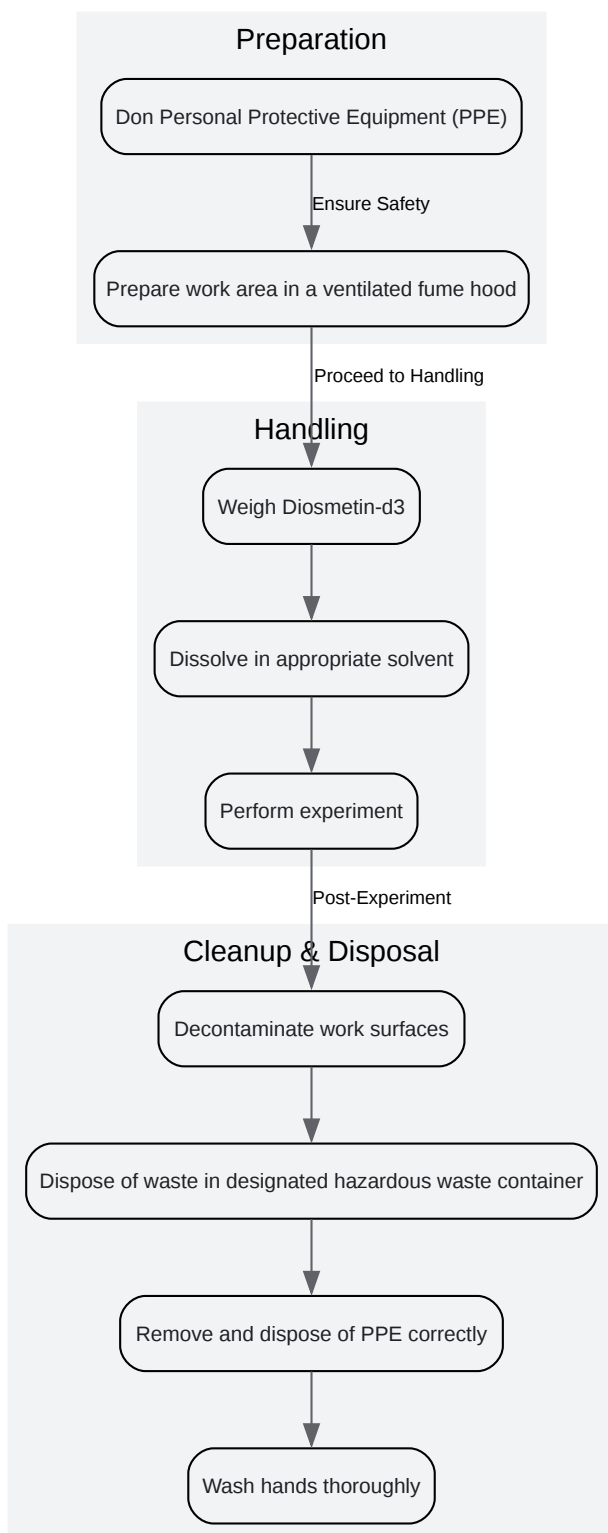
Spill Management:

- Wear appropriate personal protective equipment, including a self-contained breathing apparatus, and avoid dust formation.[\[1\]](#)
- Mechanically pick up the spilled material and place it in a suitable container for disposal.
- Ensure adequate ventilation in the spill area.[\[1\]](#)

Experimental Workflow Diagram

The following diagram outlines a standard workflow for handling **Diosmetin-d3** in a laboratory setting, from preparation to disposal.

Standard Laboratory Workflow for Handling Diosmetin-d3



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Caption: Standard Laboratory Workflow for Handling **Diosmetin-d3**

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